

Isradipine-d6: A Technical Material Safety Data Sheet and Handling Guide

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Compound of Interest

Compound Name: *Isradipine-d6*

Cat. No.: *B12398388*

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This document provides a comprehensive technical overview of the material safety data for **Isradipine-d6**, designed for researchers, scientists, and professionals in drug development. While a specific Material Safety Data Sheet (MSDS) for the deuterated form, **Isradipine-d6**, is not readily available, the safety profile is anticipated to be comparable to its parent compound, Isradipine. The primary difference is the isotopic substitution of deuterium for hydrogen, which is not expected to alter the chemical hazards significantly. This guide synthesizes available data for Isradipine and presents it in a framework relevant to the handling and use of **Isradipine-d6** in a laboratory setting.

Chemical and Physical Properties

Isradipine is a yellow, crystalline powder.^{[1][2]} It is practically insoluble in water but soluble in ethanol and freely soluble in acetone, chloroform, and methylene chloride.^{[1][2]} The following table summarizes the key chemical and physical properties of Isradipine, which are expected to be nearly identical for **Isradipine-d6**.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₅ D ₆ N ₃ O ₅	[3]
Molecular Weight	377.43 g/mol	[3]
CAS Number	1261398-97-3 (for d6)	[4]
Appearance	Yellow, fine crystalline powder	[1][2]
Solubility	Practically insoluble in water (<10 mg/L at 37°C)	[1][2]
Soluble in ethanol	[1][2]	
Freely soluble in acetone, chloroform, and methylene chloride	[1][2]	
Melting Point	Not available	[5]
Boiling Point	Not available	[5]
Bioavailability	15-24%	[6][7]
Protein Binding	95%	[1][7]
Elimination Half-Life	Approximately 8 hours	[1][7]

Hazard Identification and GHS Classification

Isradipine is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are acute oral toxicity, serious eye irritation, and potential for target organ damage through prolonged or repeated exposure. It is also very toxic to aquatic life with long-lasting effects.[5][8][9]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

GHS Pictograms:

- Skull and Crossbones (GHS06): Indicates acute toxicity (fatal or toxic).[5]
- Health Hazard (GHS08): Indicates systemic health hazards such as carcinogenicity, mutagenicity, or specific target organ toxicity.[5]
- Exclamation Mark (GHS07): Indicates hazards such as irritant, skin sensitizer, or acute toxicity (harmful).[5]
- Environment (GHS09): Indicates hazards to the aquatic environment.[5]

Signal Word: Danger[5]

Toxicological Data

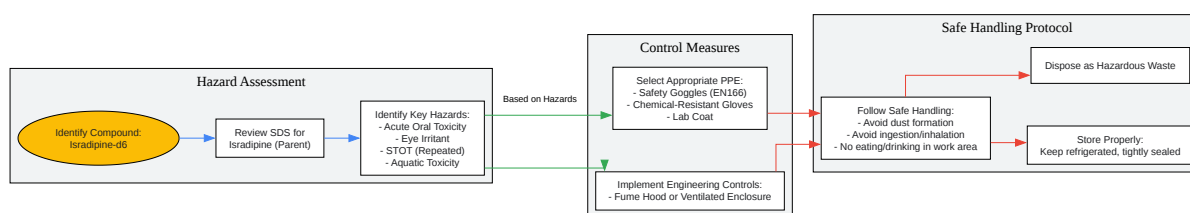
The toxicological profile of Isradipine has been evaluated in several animal models. Significant lethality was observed in mice at oral doses over 200 mg/kg and in rabbits at approximately 50 mg/kg.[2][6] Rats, however, tolerated oral doses exceeding 2000 mg/kg without mortality.[2][6]

Test	Species	Route	Value	Reference
LD ₅₀ (Lethal Dose, 50%)	Mouse	Oral	>200 mg/kg	[2][6]
LD ₅₀ (Lethal Dose, 50%)	Rabbit	Oral	~50 mg/kg	[2][6]
LD ₅₀ (Lethal Dose, 50%)	Rat	Oral	>2000 mg/kg	[2][6]
Minimum Lethal Dose	Dog	IV Infusion	2 mg/kg	[10]

To the best of current knowledge, the chemical, physical, and toxicological properties of **Isradipine-d6** have not been thoroughly investigated.[8] No component of Isradipine at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[8]

Experimental Protocols & Workflows

While specific experimental protocols for **Isradipine-d6** are not detailed in the provided safety data sheets, logical workflows for handling and risk management can be established based on standard laboratory practices and the known hazards of the parent compound.



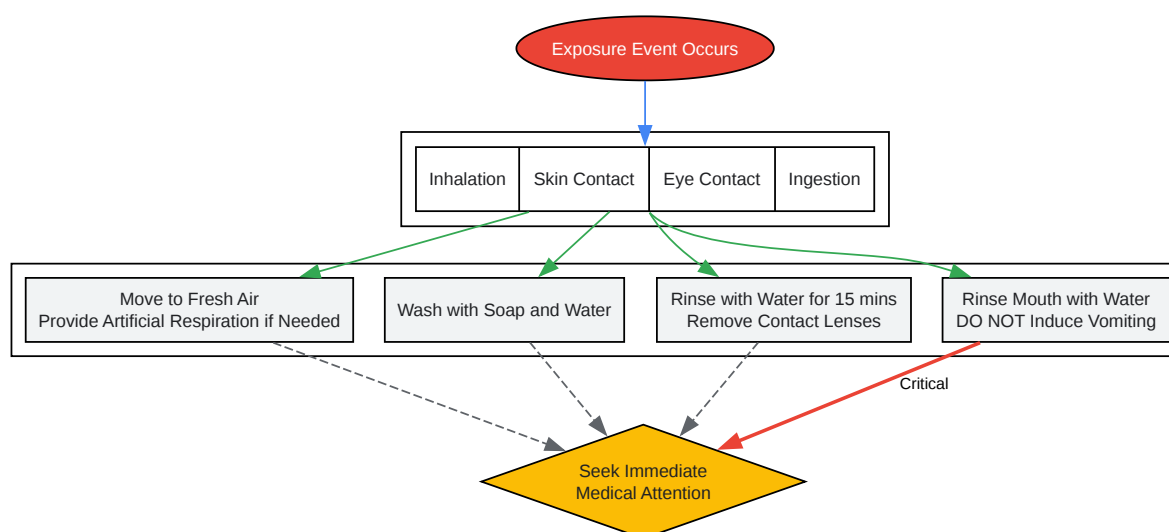
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Figure 1: Hazard assessment and safe handling workflow for **Isradipine-d6**.

First Aid Measures

In the event of exposure to **Isradipine-d6**, the following first aid measures, based on Isradipine data, should be taken.

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[8]
- In Case of Skin Contact: Wash off with soap and plenty of water.[8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Get emergency medical help immediately.[8]



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Figure 2: First aid and emergency response workflow for exposure.

Handling and Storage

Handling: Use **Isradipine-d6** in a well-ventilated area, preferably within a chemical fume hood. [11] Avoid the formation of dust and aerosols. [11] Do not breathe dust, fume, gas, mist, vapors, or spray. [5] Wash hands thoroughly after handling and do not eat, drink, or smoke in the work area. [5][8] Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat. [8][11]

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep refrigerated as recommended by the supplier. [11] Store locked up. [8]

Stability and Reactivity

Isradipine is stable under normal storage conditions. [11] It is incompatible with strong oxidizing agents. [11] Hazardous decomposition products include carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x). [11] Hazardous polymerization does not occur. [11]

Ecological Information

Isradipine is very toxic to aquatic life, with long-lasting effects. [5] Do not allow the product to be released into the environment, including ground water, water courses, or sewage systems. [5] Even small quantities leaking into the ground can be dangerous to drinking water. [5]

This technical guide is based on the best available information for the parent compound, Isradipine. All laboratory personnel should be trained in safe handling procedures and be familiar with the contents of this document before working with **Isradipine-d6**. Always consult the supplier-specific Safety Data Sheet for the most current information.

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